

# Methoxyadrenaline Hydrochloride: A Comprehensive Safety and Technical Review

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## Compound of Interest

Compound Name: Methoxy adrenaline hydrochloride

Cat. No.: B6264728

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for methoxyadrenaline hydrochloride. The information is compiled from various safety data sheets and scientific literature to ensure a thorough understanding of its properties, hazards, and handling procedures. This document is intended to be a vital resource for researchers, scientists, and professionals involved in drug development and other scientific applications.

## Chemical and Physical Properties

Methoxyadrenaline hydrochloride, a metabolite of epinephrine, is a compound frequently used in biomedical research. A clear understanding of its physical and chemical properties is fundamental for its safe handling and use in experimental settings.

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C <sub>10</sub> H <sub>16</sub> ClNO <sub>3</sub> | [1]       |
| Molecular Weight  | 233.69 g/mol                                      | [1]       |
| Appearance        | Solid   | [2]       |
| Color             | White to off-white                                |           |
| Solubility        | Soluble in water.                                 |           |
| Melting Point     | Data not available                                |           |
| Boiling Point     | Data not available                                |           |
| Density           | Data not available                                |           |
| Vapor Pressure    | Data not available                                |           |

## Toxicological Data

Toxicological information is critical for assessing the potential hazards associated with a chemical. While specific toxicity data for methoxyadrenaline hydrochloride is limited, data for the closely related compound epinephrine hydrochloride provides valuable insight.

| Parameter               | Value       | Species | Route           | Source(s) |
|-------------------------|-------------|---------|-----------------|-----------|
| LD50 (Lethal Dose, 50%) | 90 mg/kg    | Mouse   | Oral            | [3]       |
| LD50 (Lethal Dose, 50%) | 62 mg/kg    | Rat     | Dermal          | [4]       |
| LD50 (Lethal Dose, 50%) | 1,250 µg/kg | Rat     | Intraperitoneal | [3]       |

Hazard Classifications for Metanephrine Hydrochloride:[1]

- Skin Irritation: Category 2[1]

- Eye Irritation: Category 2A[5]
- Specific Target Organ Toxicity (Single Exposure) - Respiratory Tract Irritation: Category 3[1][5]

## Hazard Identification and Safety Precautions

Based on the available data for metanephrine hydrochloride, the following hazard statements and precautionary measures are relevant.

Hazard Statements:[1]

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:[1]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
- P264: Wash skin thoroughly after handling.[1]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/eye protection/face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

## Experimental Protocols

Accurate quantification of catecholamines and their metabolites is crucial in many research contexts. The following outlines a general experimental protocol for the analysis of catecholamines in plasma, based on high-performance liquid chromatography (HPLC) with electrochemical detection or tandem mass spectrometry (LC/MS/MS).

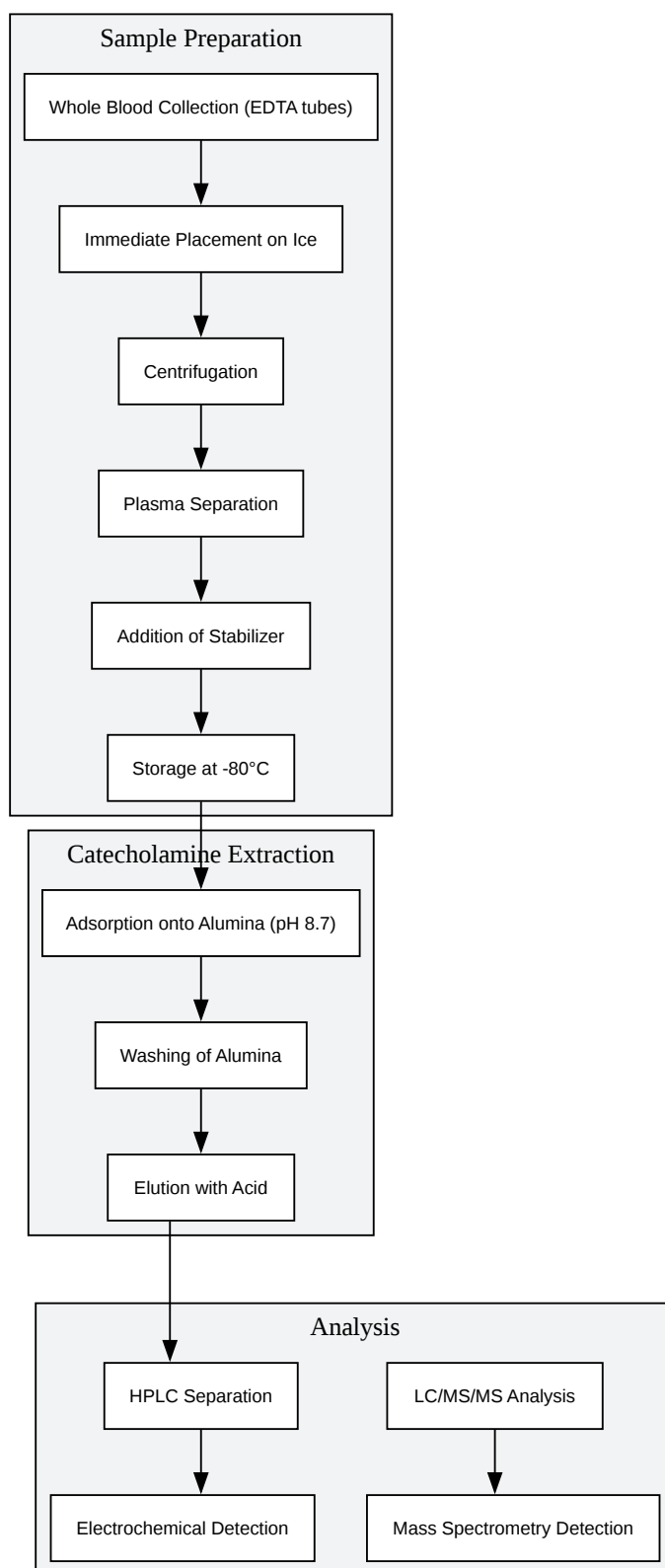
## Protocol: Determination of Plasma Catecholamines

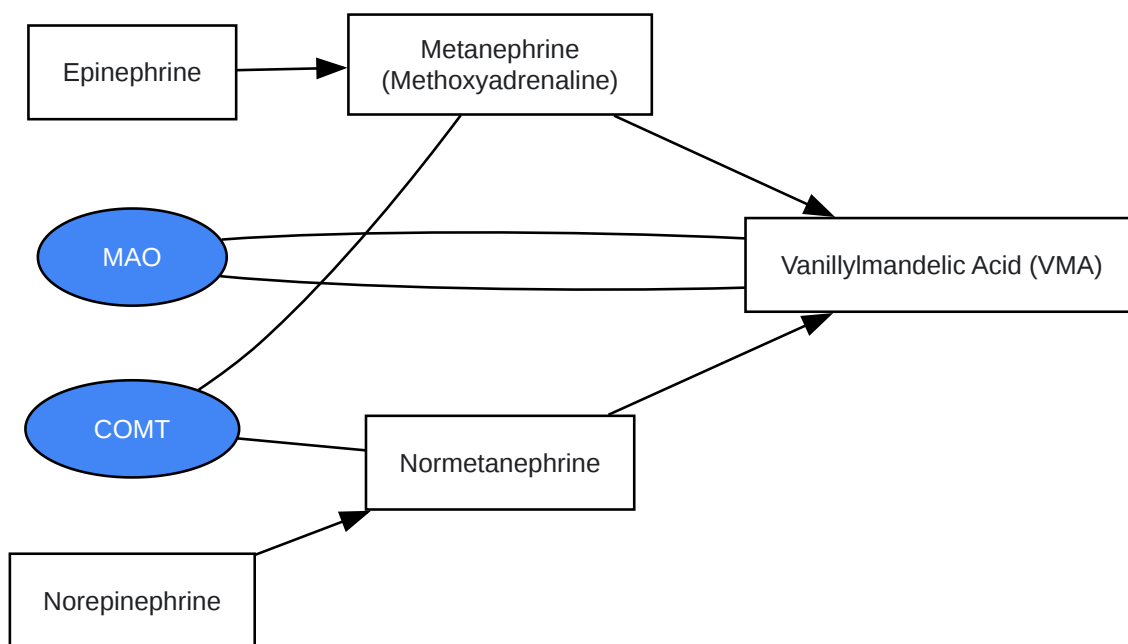
**Objective:** To quantify the concentration of catecholamines (including methoxyadrenaline) in plasma samples.

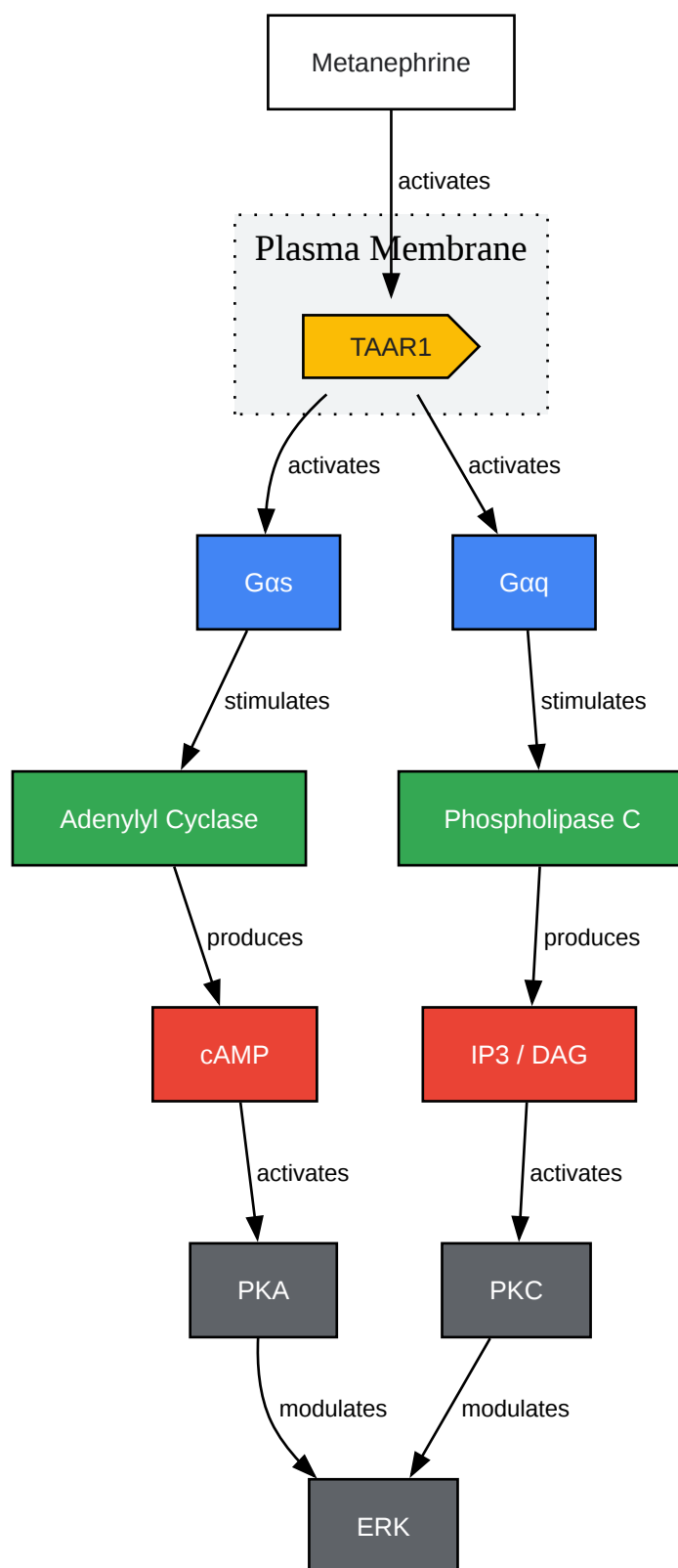
**Methodology:**

- Sample Collection and Preparation:
  - Collect whole blood in tubes containing EDTA.[6]
  - Immediately place the sample on ice to prevent degradation of catecholamines.[6]
  - Centrifuge the blood sample to separate the plasma.
  - To ensure stability, a stabilizer solution (e.g., 0.5M EDTA and sodium metabisulfite) should be added to the plasma.[7]
  - Plasma samples should be stored at -80°C until analysis.[7]
- Extraction of Catecholamines:
  - Catecholamines are selectively adsorbed from the plasma onto acid-washed alumina at a pH of 8.7.[8]
  - The alumina is then washed to remove interfering substances.
  - Catecholamines are subsequently eluted from the alumina using an acidic solution (e.g., 0.1N HCl).[8]
- Analytical Measurement:
  - Using HPLC with Electrochemical Detection:

- The eluate is injected into a reversed-phase C18 HPLC column.[\[8\]](#)
- An electrochemical detector is used to quantify the separated catecholamines.[\[8\]](#)
- Using LC/MS/MS:
  - For increased sensitivity and specificity, the eluate can be analyzed by LC/MS/MS.[\[7\]](#)
  - A triple quadrupole mass spectrometer monitors specific MRM (Multiple Reaction Monitoring) transitions for each catecholamine and their deuterated internal standards.  
[\[7\]](#)
- Data Analysis:
  - The concentration of each catecholamine is determined by comparing its peak area to that of a known concentration of an internal standard.







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## References

- 1. Metanephrine hydrochloride | C<sub>10</sub>H<sub>16</sub>ClNO<sub>3</sub> | CID 102502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. foodb.ca [foodb.ca]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. southtees.nhs.uk [southtees.nhs.uk]
- 7. agilent.com [agilent.com]
- 8. Determination of catecholamines in a small volume (25 µl) of plasma from conscious mouse tail vein - PMC [pmc.ncbi.nlm.nih.gov]
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